

Personal protective equipment for handling MK-3901

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Compound of Interest

Compound Name: MK-3901

Cat. No.: B609088

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Essential Safety and Handling Guide for MK-3901

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling the P2X3 antagonist, **MK-3901** (CAS 1149750-69-5). As a dedicated partner in your research, we prioritize providing value beyond the product itself, ensuring you have the necessary information for safe laboratory operations. While **MK-3901** is classified as a non-hazardous chemical for shipping, adherence to standard laboratory safety protocols is crucial.

Personal Protective Equipment (PPE) and Handling

Standard laboratory personal protective equipment is recommended when handling **MK-3901** to minimize exposure and ensure a safe working environment.

PPE Category	Recommendation
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Chemically resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory Protection	Not generally required under normal handling of small quantities. Use a certified respirator if generating aerosols or dust.

Handling Procedures:

- Work in a well-ventilated area, preferably in a fume hood.
- Avoid direct contact with skin, eyes, and clothing.
- Minimize the generation of dust and aerosols.
- Wash hands thoroughly after handling.

Emergency Procedures

In the event of accidental exposure, follow these first-aid measures:

Exposure Route	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek medical attention if irritation persists.
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation develops.
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
Ingestion	Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Storage and Disposal

Proper storage and disposal are critical for maintaining the integrity of the compound and ensuring laboratory safety.

Storage:

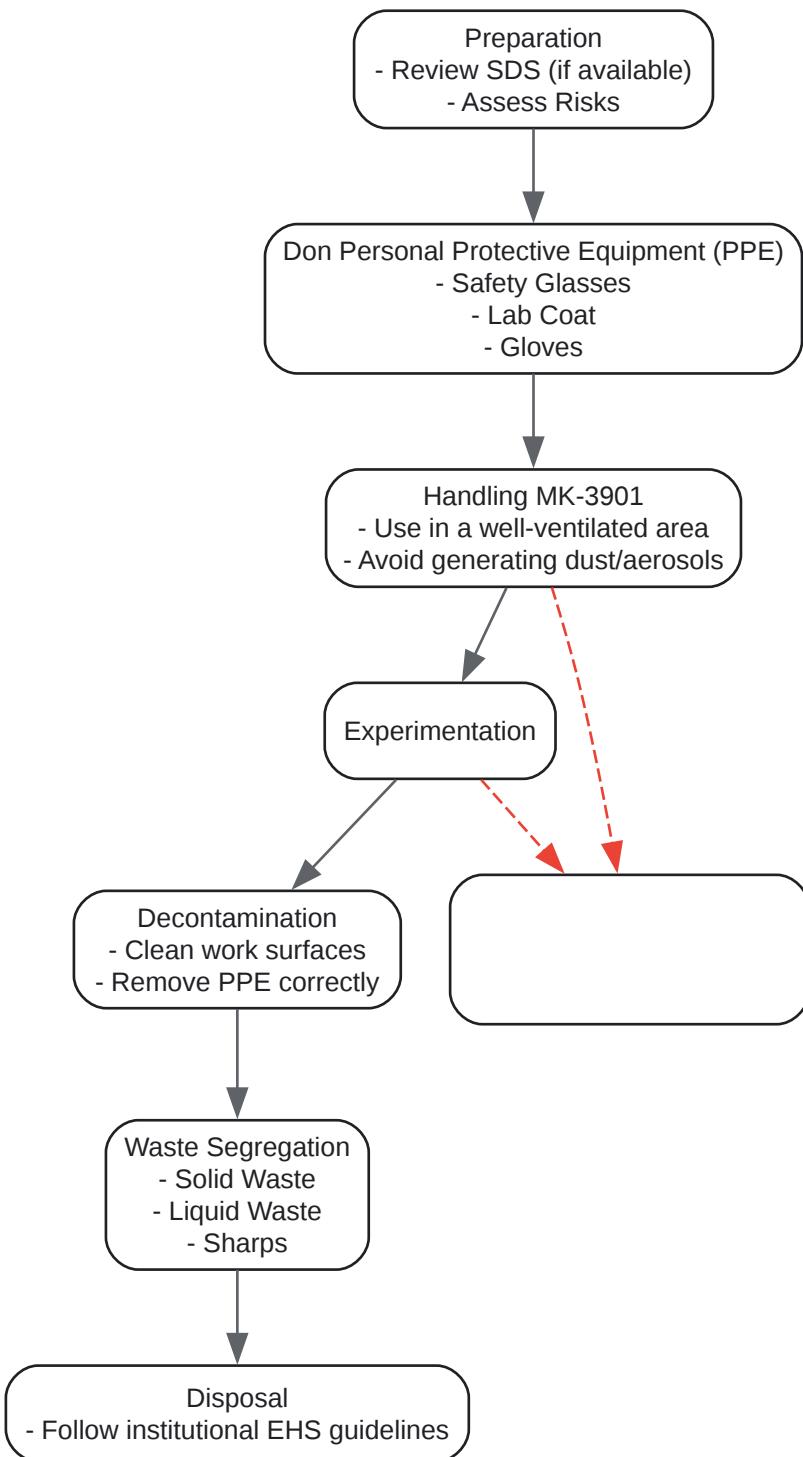
- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Protect from light.

Disposal Plan:

Dispose of **MK-3901** and any contaminated materials in accordance with all applicable federal, state, and local regulations. As a non-hazardous research chemical, small quantities may often be disposed of as chemical waste. Consult your institution's environmental health and safety (EHS) office for specific guidance.

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling and disposal of **MK-3901** in a research setting.



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Figure 1. Workflow for handling MK-3901.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com